

Introduction: The Strategic Value of Fluorinated Pyridines

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Compound of Interest

Compound Name: *3-fluoro-N,N-dimethylpyridin-2-amine*

CAS No.: 1344046-14-5

Cat. No.: B1409279

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The introduction of fluorine into organic molecules is a cornerstone of modern medicinal chemistry. The unique properties of the fluorine atom—high electronegativity, small steric footprint, and the ability to form strong carbon-fluorine bonds—can profoundly modulate the pharmacokinetic and pharmacodynamic properties of a drug candidate. These modulations include enhanced metabolic stability, increased binding affinity, and improved membrane permeability.

The pyridine scaffold is another privileged structure in drug discovery, present in numerous FDA-approved therapeutic agents.^[1] The combination of these two motifs in molecules like **3-fluoro-N,N-dimethylpyridin-2-amine** creates a versatile building block for constructing complex molecular architectures with desirable biological activities. This guide focuses on the 2-amino-3-fluoropyridine substitution pattern, a key synthon for accessing novel chemical space.

Physicochemical Properties and Identification

A definitive CAS (Chemical Abstracts Service) number for **3-fluoro-N,N-dimethylpyridin-2-amine** is not readily found in major chemical databases. This is not uncommon for novel or less-commercialized isomers. However, we can infer its properties based on its structure and data from near-isomers like 2-Fluoro-N,N-dimethylpyridin-4-amine (CAS: 849937-80-0).[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Inferred/Calculated Value	Source/Rationale
Molecular Formula	C ₇ H ₉ FN ₂	Based on chemical structure
Molecular Weight	140.16 g/mol	Calculated from atomic weights [4]
Appearance	Likely a liquid or low-melting solid	Inferred from related isomers
Purity	>97% (Typical for research grade)	Industry standard for building blocks [2] [4]
Solubility	Soluble in common organic solvents (DCM, THF, Methanol)	Based on general properties of similar amines
Boiling Point	Estimated 180-210 °C	Extrapolated from related aminopyridines
CAS Number	Not Assigned/Not Found	Extensive database search

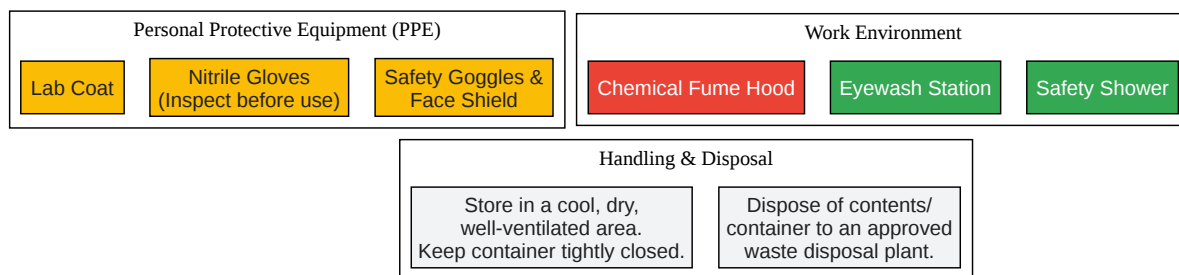
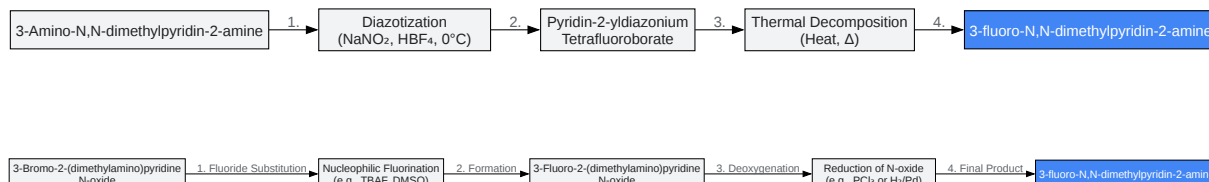
Synthesis Strategies and Mechanistic Considerations

The synthesis of meta-fluorinated pyridines presents a significant challenge due to the electron-rich nature of the pyridine ring, which disfavors nucleophilic aromatic substitution (S_NAr) at the 3-position.[\[5\]](#) However, several strategies can be envisioned for the synthesis of **3-fluoro-N,N-dimethylpyridin-2-amine**.

Pathway A: Direct Fluorination via Diazotization (Balz-Schiemann Reaction)

A classical approach for introducing fluorine into an aromatic ring is the Balz-Schiemann reaction, which involves the diazotization of an amino group followed by thermal decomposition of the resulting diazonium tetrafluoroborate salt.

Workflow for Synthesis via Diazotization:



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Sources

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- [4. calpaclab.com \[calpaclab.com\]](#)
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